

SCR7 IC₅₀ Values in Cancer Cell Lines

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Compound Focus: SCR7

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The following table lists the half-maximal inhibitory concentration (IC₅₀) of **SCR7** for various human cancer cell lines, as reported in a foundational study [1] [2]:

Cell Line	IC ₅₀ (μM)
T47D (Breast cancer)	8.5
HT1080 (Fibrosarcoma)	10
A549 (Alveolar basal epithelial adenocarcinoma)	34
MCF7 (Breast cancer)	40
Nalm6 (B-cell leukemia)	50
HeLa (Cervical cancer)	44
A2780 (Ovarian cancer)	120

The data reveals that **SCR7**'s potency varies significantly, with **T47D cells being the most sensitive** and **A2780 cells the most resistant** to its anti-proliferative effect [1].

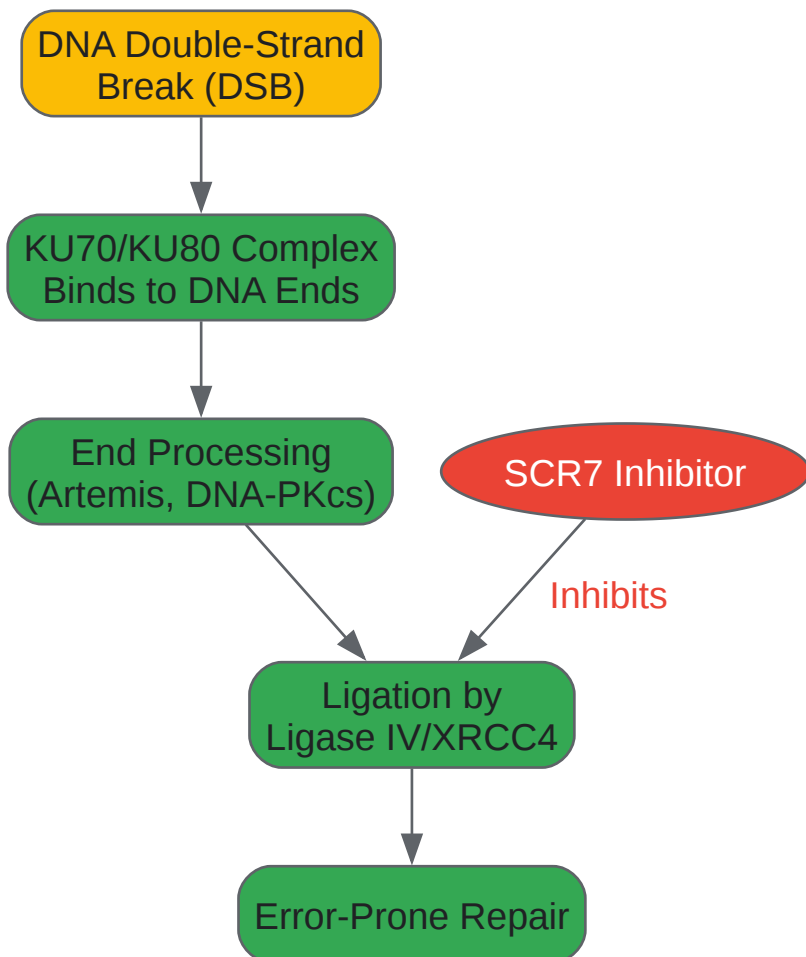
Detailed Experimental Protocol

The IC₅₀ values in the table above were determined using the following methodology [1] [2]:

- **Cell Lines Used:** MCF7, CEM, HeLa, A549, HT1080, A2780, T47D, Nalm6, N114, and K562 cells.
- **Compound Treatment:** Cells were grown in the presence of **SCR7** at concentrations of 10, 50, 100, and 250 μ M.
- **Incubation Time:** 48 hours.
- **Cell Viability Assays:** Cell proliferation was determined using **MTT assay** and **trypan blue exclusion assay**.
- **Data Analysis:** Each experiment was repeated for a minimum of three independent times to ensure reliability.

SCR7 Mechanism of Action and Experimental Workflow

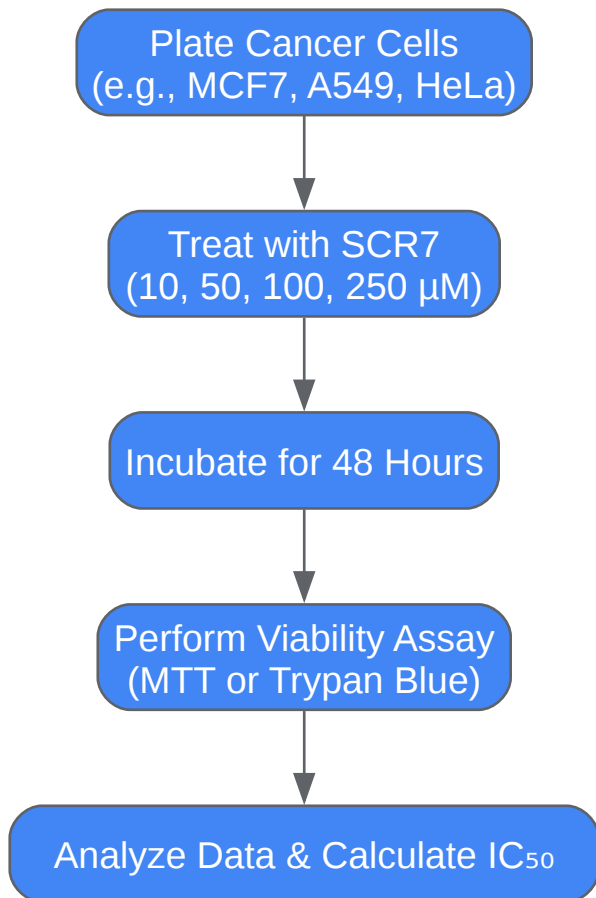
To help visualize how **SCR7** functions and how the experiments are conducted, I have created the following diagrams using Graphviz.



SCR7 inhibits the final step of the NHEJ repair pathway.

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SCR7 specifically targets DNA Ligase IV to block the final ligation step in NHEJ repair [3] [4].



Workflow for determining SCR7 IC₅₀ values in vitro.

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General workflow for determining **SCR7**'s IC₅₀ involves cell treatment and viability assessment [1] [2].

Key Insights on SCR7

- **Primary Mechanism:** **SCR7** is a specific inhibitor of **DNA Ligase IV**, a key enzyme in the Non-Homologous End Joining (NHEJ) pathway. It acts by binding to the DNA-binding domain of Ligase IV, preventing the repair of DNA double-strand breaks [3] [4].
- **Broader Applications:** Beyond its use as a cancer therapeutic, **SCR7** is widely used in biotechnology to **enhance the efficiency of CRISPR/Cas9 genome editing**. By inhibiting the error-

prone NHEJ pathway, it favors the more precise Homology-Directed Repair (HDR) pathway, increasing HDR efficiency by up to 19-fold in some systems [1] [3] [5].

- **Forms and Derivatives:** It's important to be aware that **SCR7** exists in different forms (e.g., parental, cyclized, pyrazine) and has newer derivatives like **SCR130**, which exhibits significantly higher potency (20 times more potent than **SCR7** in some cell lines) [3].

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